

Technical Guide: Nystatin A1 Trihydrate – Structural Characterization & Molecular Dynamics

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Compound of Interest

Compound Name: Nystatin A1 trihydrate

Cat. No.: B13826137

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Executive Summary

Nystatin A1 is a macrocyclic polyene antifungal agent derived from *Streptomyces noursei*.^{[1][2]}^{[3][4]} While often supplied as a complex (Nystatin A1, A2, and A3), the **Nystatin A1 Trihydrate** form represents a specific hydration state critical for stoichiometric calculations in analytical chemistry and crystallographic studies.^{[5][6]} This guide provides a definitive structural analysis of the trihydrate form, elucidating its molecular weight derivation, stereochemical configuration, and mechanism of action.^{[5][6]} It serves as a self-validating protocol for the identification and handling of this sensitive compound.^[6]

Chemical Identity & Structural Elucidation^[7]

Nomenclature and Classification^[1]

- Common Name: **Nystatin A1 Trihydrate**^[6]
- Chemical Class: Polyene Macrolide (Tetraene-diene system)^{[5][6]}
- CAS Registry Number: 1400-61-9 (Generic Nystatin); 34786-70-4 (Nystatin A1 specific)^{[5][6]}
^[7]

Molecular Weight Analysis

The distinction between the anhydrous and trihydrate forms is non-trivial in quantitative assays. Nystatin A1 possesses a molecular formula of

[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) The trihydrate form includes three water molecules within the crystal lattice, altering the molecular weight used for molarity calculations.

Table 1: Molecular Weight Derivation

Component	Chemical Formula	Molecular Weight (g/mol)	Stoichiometry	Contribution
Nystatin A1 (Anhydrous)		926.11	1	926.11
Water of Hydration		18.015	3	54.05
Nystatin A1 Trihydrate		~980.16	-	980.16

Critical Note: When preparing molar solutions for Minimum Inhibitory Concentration (MIC) or kinetic studies, failure to account for the hydration shell (

) will result in a 5.8% underestimation of the active pharmaceutical ingredient (API) concentration.

Stereochemical Architecture

The Nystatin A1 molecule is a 38-membered macrolactone ring containing a conjugated polyene system and a hydrophilic polyol region.[\[5\]](#)[\[6\]](#)

- The Chromophore: Unlike Amphotericin B (heptaene), Nystatin A1 is a tetraene.[\[5\]](#) It contains a conjugated tetraene system and a separate conjugated diene, isolated by

saturated methylene groups (

carbons).[5] This interruption is responsible for its distinct UV spectral fingerprint compared to other polyenes.

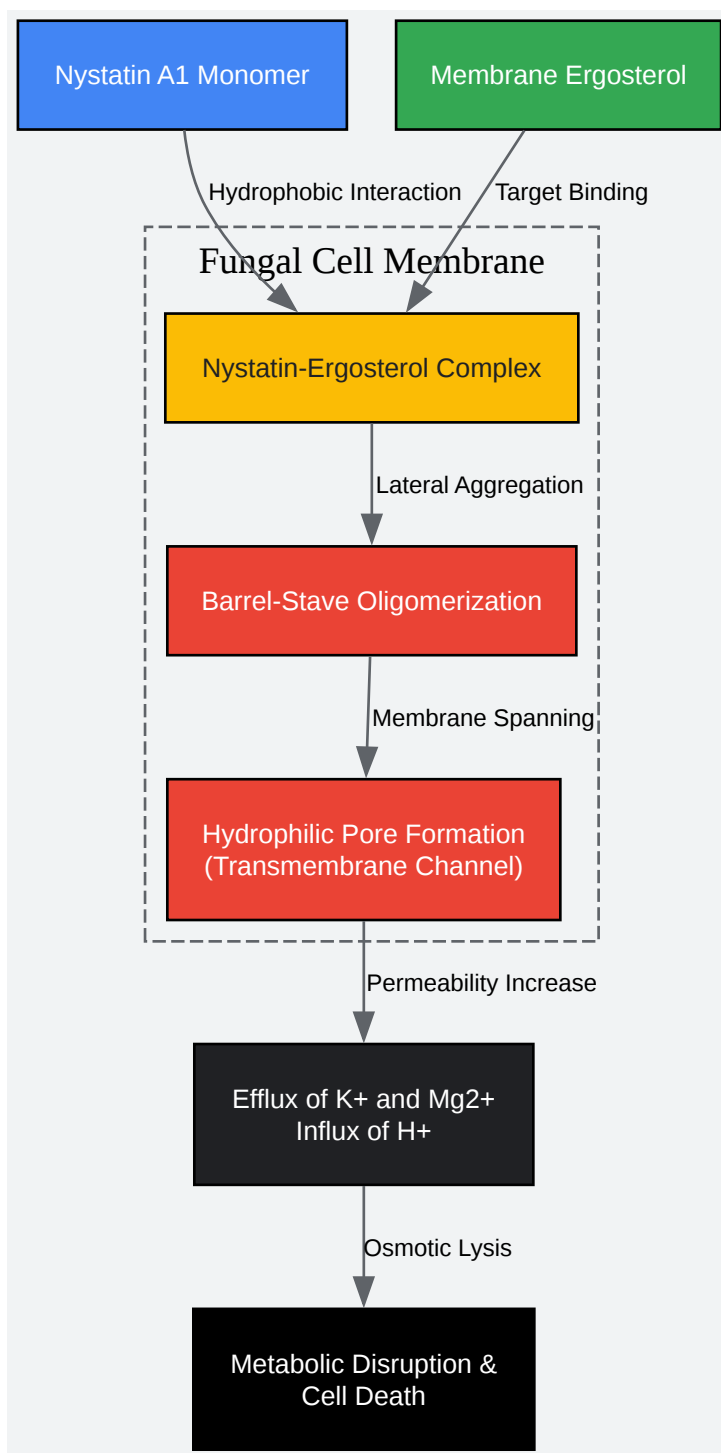
- The Aglycone: The macrocycle is substituted with a carboxylic acid group at C-16.[6]
- The Glycoside: An amino sugar, mycosamine (3-amino-3,6-dideoxy-D-mannopyranose), is glycosidically linked to the C-19 hydroxyl group.[5][6] This moiety is essential for the drug's solubility and interaction with fungal membranes.

Mechanism of Action: The Sterol-Pore Dynamic[1][2]

Nystatin's fungicidal activity is driven by its high affinity for ergosterol, the primary sterol in fungal cell membranes.[5][1][3][10][11][12][13] This selectivity spares mammalian cells, which primarily contain cholesterol, although toxicity remains a concern at high systemic doses.[5][6]

Pathway Visualization

The following diagram illustrates the stepwise mechanism from membrane insertion to cell death.



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Figure 1: The molecular mechanism of Nystatin A1, depicting the formation of transmembrane pores via ergosterol sequestration.

Physicochemical Properties & Stability[1][7][8]

Solubility Profile

Nystatin A1 is amphiphilic but exhibits poor water solubility due to the rigid polyene backbone.

- Water: Insoluble ().
- Methanol/Ethanol: Slightly soluble.[6]
- DMF/DMSO: Freely soluble ().[6]
- Protocol Tip: For stock solutions, dissolve **Nystatin A1 Trihydrate** in DMSO or DMF, then dilute into aqueous media.[5][6] Avoid freeze-thaw cycles as the compound is susceptible to oxidation.[5][6]

Spectral Characteristics (UV-Vis)

The interrupted conjugation system yields a characteristic triple-peak spectrum, which serves as a primary identity test.[5][6]

- 1:
[5][6][7]
- 2:
(Major peak)[5][6]
- 3:
[5][6][7]

Analytical Protocol: Characterization & Purity

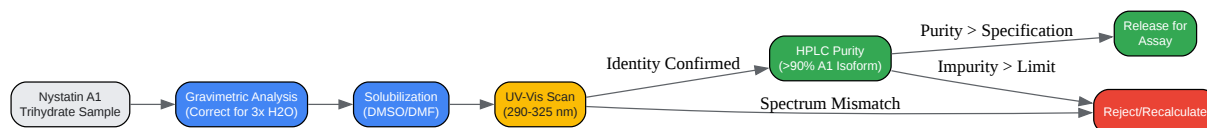
This protocol outlines the validation of **Nystatin A1 Trihydrate** using High-Performance Liquid Chromatography (HPLC). This method separates the A1 isomer from the A2/A3 minor components and degradation products.

HPLC Methodology

- Column: C18 Reverse Phase (e.g.,
,
).[5][6]
- Mobile Phase:
 - Buffer:
Ammonium Acetate (pH 6.0).
 - Organic: Methanol / Acetonitrile.[6]
 - Ratio: Isocratic or Gradient (typically 70% Organic / 30% Buffer).
- Flow Rate:
.
- Detection: UV at
.[6]
- Temperature:
(Keep samples cooled to
to prevent degradation).

Quality Control Workflow

The following workflow ensures the integrity of the reference standard before use in biological assays.



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Figure 2: Analytical workflow for the qualification of **Nystatin A1 Trihydrate** standards.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 11286230, Nystatin A1.[5][6] Retrieved from [[Link](#)][5]
- Bioaustralis Fine Chemicals. (2024).[6] Nystatin A1 Product Data Sheet and Solubility Profile. Retrieved from [[Link](#)][5]

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Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [bioaustralis.com](https://www.bioaustralis.com) [[bioaustralis.com](https://www.bioaustralis.com)]
- 3. CAS 1400-61-9: Nystatin | CymitQuimica [[cymitquimica.com](https://www.cymitquimica.com)]
- 4. NYSTATIN A1 [drugs.ncats.io]
- 5. Nystatin A1 | C47H75NO17 | CID 11286230 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 7. Nystatin [[drugfuture.com](https://www.drugfuture.com)]
- 8. Nystatin A1 | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]

- [9. researchgate.net \[researchgate.net\]](#)
- [10. trial.medpath.com \[trial.medpath.com\]](#)
- [11. What is the mechanism of Nystatin? \[synapse.patsnap.com\]](#)
- [12. Nystatin - Wikipedia \[en.wikipedia.org\]](#)
- [13. adiclair.com \[adiclair.com\]](#)
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